

# Caffeic acid-13C3 chemical structure and properties

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## Compound of Interest

Compound Name: Caffeic acid-13C3

Cat. No.: B10779608

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## An In-Depth Technical Guide to Caffeic Acid-13C3

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Caffeic acid-13C3** is a stable isotope-labeled form of caffeic acid, a naturally occurring phenolic compound found in a wide variety of plant sources. Due to its distinct mass, **Caffeic acid-13C3** serves as an invaluable tool in analytical and research settings, particularly as an internal standard for the accurate quantification of caffeic acid in complex matrices using mass spectrometry-based techniques. This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **Caffeic acid-13C3**, with a focus on experimental protocols and workflows relevant to researchers in the fields of analytical chemistry, pharmacology, and drug development.

### Chemical Structure and Properties

**Caffeic acid-13C3** is structurally identical to its unlabeled counterpart, with the exception of the substitution of three Carbon-12 atoms with Carbon-13 isotopes in the propenoic acid side chain. This isotopic labeling does not significantly alter its chemical properties but provides a distinct mass signature, which is crucial for its use in isotope dilution mass spectrometry.

Chemical Structure:

(Note: The exact positions of the  $^{13}\text{C}$  labels on the propenoic acid chain may vary depending on the synthesis, but they are typically on the carboxylic acid and the adjacent two carbons of the vinyl group.)

Table 1: Chemical and Physical Properties of **Caffeic Acid- $^{13}\text{C}_3$**

Property	Value	Reference(s)
IUPAC Name	(E)-3-(3,4-dihydroxyphenyl)prop-2-enoic-1,2,3- $^{13}\text{C}_3$ acid	[1]
Synonyms	3-(3,4-Dihydroxyphenyl)-2-propenoic-1,2,3- $^{13}\text{C}_3$ acid, 3,4-Dihydroxycinnamic Acid- $^{13}\text{C}_3$	[1][2]
CAS Number	1185245-82-2	[1][2][3]
Molecular Formula	$\text{C}_6^{13}\text{C}_3\text{H}_8\text{O}_4$	[1][2][3]
Molecular Weight	183.14 g/mol	[1][2]
Appearance	Yellow Crystalline Solid	[4]
Purity	Typically >95% (HPLC)	[4]
Storage Conditions	-20°C, under inert atmosphere, protected from light	[4]
Solubility	Slightly soluble in DMSO, very slightly soluble in Methanol	[3]

## Experimental Protocols

### Synthesis of Caffeic Acid- $^{13}\text{C}_3$

While detailed, step-by-step synthesis protocols for commercially available **Caffeic acid- $^{13}\text{C}_3$**  are often proprietary, the general approach for synthesizing  $^{13}\text{C}$ -labeled phenylpropanoids involves utilizing a labeled precursor in a well-established synthetic route. A common method

for the synthesis of caffeic acid and its derivatives is the Wittig reaction or the Horner-Wadsworth-Emmons modification.

A plausible synthetic route could involve the reaction of a  $^{13}\text{C}$ -labeled phosphonium ylide (e.g., (methoxycarbonylmethyl-1,2- $^{13}\text{C}_2$ )triphenylphosphorane) with 3,4-dihydroxybenzaldehyde, followed by hydrolysis of the resulting ester to yield **Caffeic acid- $^{13}\text{C}_3$** . The starting materials would include a  $^{13}\text{C}$ -labeled acetate derivative to introduce the isotopic labels into the ylide.

## Purification of Caffeic Acid- $^{13}\text{C}_3$

The purification of isotopically labeled standards is critical to ensure the accuracy of quantitative analyses. Preparative High-Performance Liquid Chromatography (HPLC) is a powerful and widely used technique for the purification of such compounds.

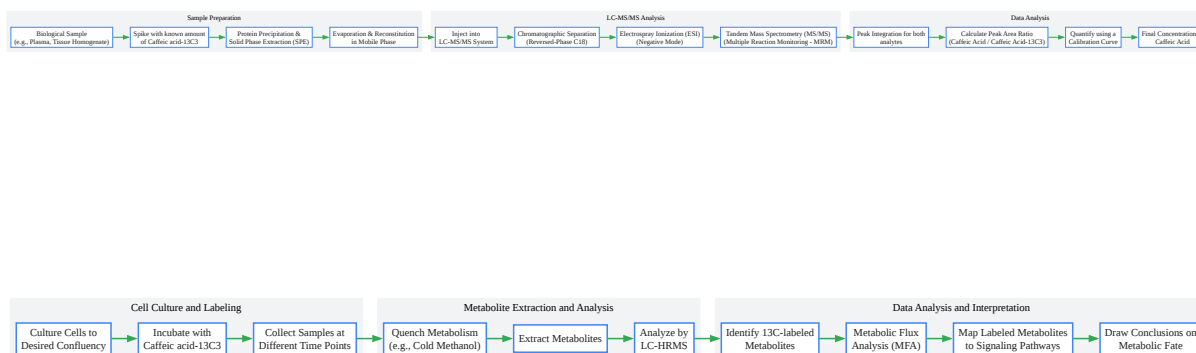
General Preparative HPLC Protocol:

- **Column Selection:** A reversed-phase C18 column is typically suitable for the separation of phenolic compounds like caffeic acid.
- **Mobile Phase:** A gradient elution using a mixture of an aqueous solvent (e.g., water with 0.1% formic acid to improve peak shape) and an organic solvent (e.g., methanol or acetonitrile) is commonly employed.
- **Sample Preparation:** The crude **Caffeic acid- $^{13}\text{C}_3$**  is dissolved in a minimal amount of the initial mobile phase or a compatible solvent.
- **Fraction Collection:** The eluent is monitored using a UV detector (caffeic acid has a strong absorbance around 320 nm), and fractions corresponding to the **Caffeic acid- $^{13}\text{C}_3$**  peak are collected.
- **Purity Analysis:** The purity of the collected fractions is then assessed using analytical HPLC-UV and mass spectrometry.

## Analytical Workflow: Quantification of Caffeic Acid using Caffeic Acid- $^{13}\text{C}_3$ as an Internal Standard

The primary application of **Caffeic acid-13C3** is as an internal standard in isotope dilution mass spectrometry (IDMS) for the accurate quantification of unlabeled caffeic acid in various samples, such as biological fluids, plant extracts, and pharmaceutical formulations.

Experimental Workflow for LC-MS/MS Analysis:



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